

Application Notes: Hypothetical Antibody S07662 for Immunohistochemistry

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Compound of Interest

Compound Name: S07662

Cat. No.: B1680356

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Introduction

Hypothetical Antibody **S07662** is a highly specific rabbit polyclonal antibody designed for the detection of the hypothetical protein "Target-X" in formalin-fixed, paraffin-embedded (FFPE) tissue sections. Target-X is a key regulator in the "Hypothetical Signaling Pathway," which is implicated in cellular proliferation and differentiation. These application notes provide detailed protocols and expected results for the use of **S07662** in immunohistochemistry (IHC).

Product Information

Parameter	Specification
Product Name	Hypothetical Antibody S07662
Target	Target-X
Host Species	Rabbit
Clonality	Polyclonal
Isotype	IgG
Immunogen	A synthetic peptide corresponding to a sequence at the C-terminus of human Target-X.
Formulation	Liquid in PBS with 0.02% sodium azide and 50% glycerol.
Storage	Store at -20°C. Avoid repeated freeze-thaw cycles.
Applications	Immunohistochemistry (Paraffin)

Recommended Dilutions

Application	Recommended Dilution
Immunohistochemistry (Paraffin)	1:100 - 1:500

Note: Optimal dilutions should be determined by the end user.

Immunohistochemistry Protocol for FFPE Tissues

This protocol provides a general guideline for the use of Hypothetical Antibody **S07662** on formalin-fixed, paraffin-embedded tissue sections.

Materials

- Formalin-fixed, paraffin-embedded tissue sections on charged slides
- Xylene or a xylene substitute

- Ethanol (100%, 95%, 70%)
- Deionized water
- Antigen Retrieval Buffer (e.g., Citrate Buffer, pH 6.0)
- Wash Buffer (e.g., PBS with 0.1% Tween-20)
- Blocking Buffer (e.g., 5% normal goat serum in Wash Buffer)
- Primary Antibody: Hypothetical Antibody **S07662**
- Biotinylated Secondary Antibody (e.g., Goat Anti-Rabbit IgG)
- Streptavidin-HRP
- DAB Chromogen Substrate Kit
- Hematoxylin Counterstain
- Mounting Medium

Procedure

- Deparaffinization and Rehydration:
 - Immerse slides in xylene for 2 x 5 minutes.
 - Immerse slides in 100% ethanol for 2 x 3 minutes.
 - Immerse slides in 95% ethanol for 2 minutes.
 - Immerse slides in 70% ethanol for 2 minutes.
 - Rinse slides in deionized water.
- Antigen Retrieval:
 - Preheat Antigen Retrieval Buffer to 95-100°C.

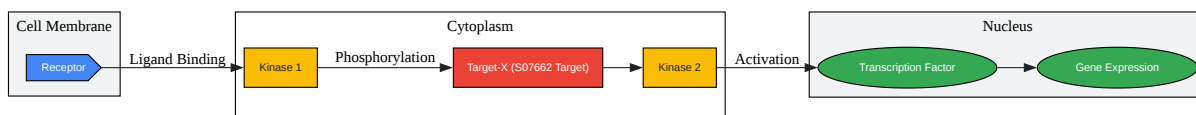
- Immerse slides in the preheated buffer and incubate for 20 minutes.
- Allow slides to cool in the buffer for 20 minutes at room temperature.
- Rinse slides with deionized water and then with Wash Buffer.
- Blocking:
 - Block endogenous peroxidase activity by incubating slides in 3% hydrogen peroxide for 10 minutes.
 - Rinse with Wash Buffer.
 - Incubate slides with Blocking Buffer for 30 minutes at room temperature to block non-specific antibody binding.
- Primary Antibody Incubation:
 - Dilute Hypothetical Antibody **S07662** to the optimal concentration in Blocking Buffer.
 - Incubate slides with the diluted primary antibody overnight at 4°C in a humidified chamber.
- Secondary Antibody and Detection:
 - Rinse slides with Wash Buffer for 3 x 5 minutes.
 - Incubate slides with the biotinylated secondary antibody for 1 hour at room temperature.
 - Rinse slides with Wash Buffer for 3 x 5 minutes.
 - Incubate slides with Streptavidin-HRP for 30 minutes at room temperature.
 - Rinse slides with Wash Buffer for 3 x 5 minutes.
- Chromogenic Detection:
 - Prepare the DAB substrate solution according to the manufacturer's instructions.

- Incubate slides with the DAB solution until the desired brown staining intensity is reached (typically 1-10 minutes).
- Rinse slides with deionized water to stop the reaction.
- Counterstaining, Dehydration, and Mounting:
 - Counterstain with hematoxylin for 1-2 minutes.
 - Rinse with deionized water.
 - Dehydrate slides through graded ethanol solutions (70%, 95%, 100%).
 - Clear in xylene and mount with a permanent mounting medium.

Expected Staining Pattern

- Positive Control: Human colon carcinoma tissue should show strong cytoplasmic and membranous staining for Target-X.
- Negative Control: Omission of the primary antibody should result in no specific staining.
- Cellular Localization: Cytoplasmic and Membranous.

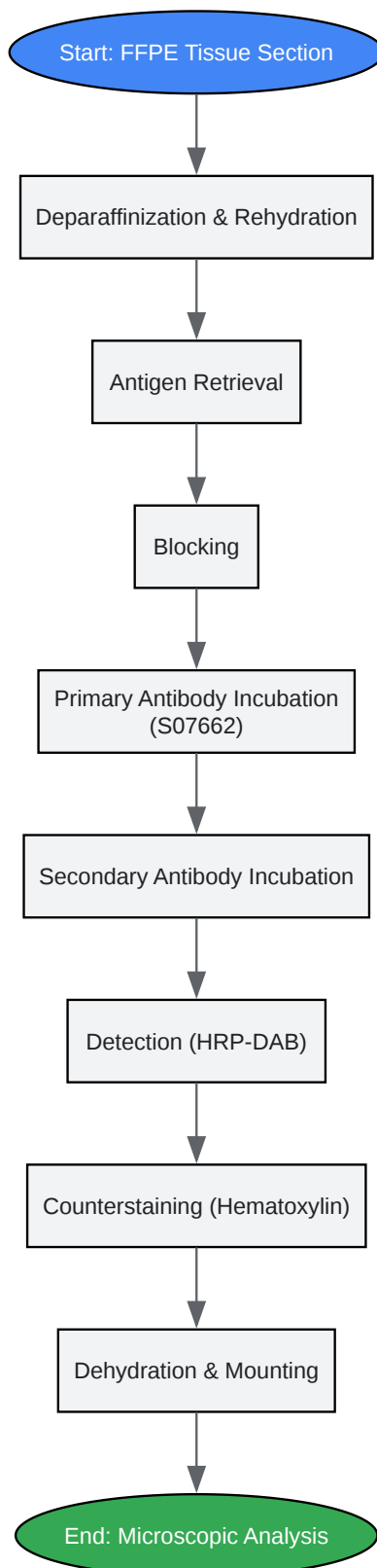
Hypothetical Signaling Pathway of Target-X



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Caption: Hypothetical Signaling Pathway involving Target-X.

Experimental Workflow for IHC using S07662



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Caption: Immunohistochemistry Experimental Workflow.

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